

An In-depth Technical Guide to Tetraglycine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetraglycine

Cat. No.: B1346897

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and relevant experimental data for **tetraglycine**, a tetrapeptide composed of four glycine units. This document is intended to serve as a valuable resource for researchers and professionals in the fields of biochemistry, drug development, and materials science.

Core Chemical Data

Tetraglycine, with the systematic name glycyl-glycyl-glycyl-glycine, is a simple yet versatile oligopeptide. Its fundamental chemical and physical properties are summarized in the table below, providing a quick reference for laboratory use.

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| CAS Number | 637-84-3 | [1][2][3][4] |
| Molecular Formula | C ₈ H ₁₄ N ₄ O ₅ | [1][3][5] |
| Molecular Weight | 246.22 g/mol | [1][3][4][5] |
| Appearance | White to off-white solid, powder, or crystal | [2][3] |
| Melting Point | 300 °C | [3] |
| Boiling Point | 389.22 °C (rough estimate) | [3] |
| Solubility | H ₂ O: 2.86 mg/mL (requires sonication) Soluble in DMSO, acetonitrile, and methanol | [2][6] |
| pKa | 3.32 ± 0.10 (Predicted) | [3] |
| InChI Key | QMOQBVOBWVNSNO-UHFFFAOYSA-N | [1] |
| SMILES | <chem>C(C(NCC(NCC(NCC(O)=O)=O)=O)=O)N</chem> | [1] |

Experimental Protocols and Applications

While specific, detailed experimental protocols for the synthesis and purification of **tetraglycine** are often proprietary, general methodologies for solid-phase peptide synthesis (SPPS) are widely applicable. Purification is typically achieved through crystallization from water, optionally with the addition of ethanol.

General Handling and Dissolution Protocol

Due to the potential for hydrophobicity and aggregation in larger peptides, a systematic approach to dissolution is recommended. For **tetraglycine**, which is relatively small, the following general protocol can be applied:

- Initial Solvent Selection: Attempt to dissolve a small amount of the peptide in sterile, purified water.[\[7\]](#)
- Sonication: If solubility is limited in water, sonication can be employed to aid dissolution, as indicated by its known solubility data.[\[2\]](#)[\[7\]](#)
- Alternative Solvents: For applications where aqueous solutions are not suitable, organic solvents such as DMSO, acetonitrile, or methanol can be used.[\[6\]](#) It is crucial to ensure solvent compatibility with the intended downstream application.
- pH Adjustment: For peptides with a net charge, adjusting the pH can enhance solubility. Since **tetraglycine** has a predicted acidic pKa, slight adjustments to a more basic pH may improve solubility in aqueous buffers.[\[7\]](#)

Use as a Bifunctional Linker

Tetraglycine is utilized as a bifunctional linker in bioconjugation and materials science.[\[6\]](#) Its terminal amino and carboxyl groups provide reactive sites for covalent attachment to other molecules.

- The N-terminal amino group can react with activated esters, carbonyl compounds (via reductive amination), and carboxylic acids.[\[6\]](#)
- The C-terminal carboxyl group can be activated (e.g., using carbodiimides like EDC or HATU) to react with primary amino groups, forming a stable amide bond.[\[6\]](#)

In Vivo Studies in Animal Models

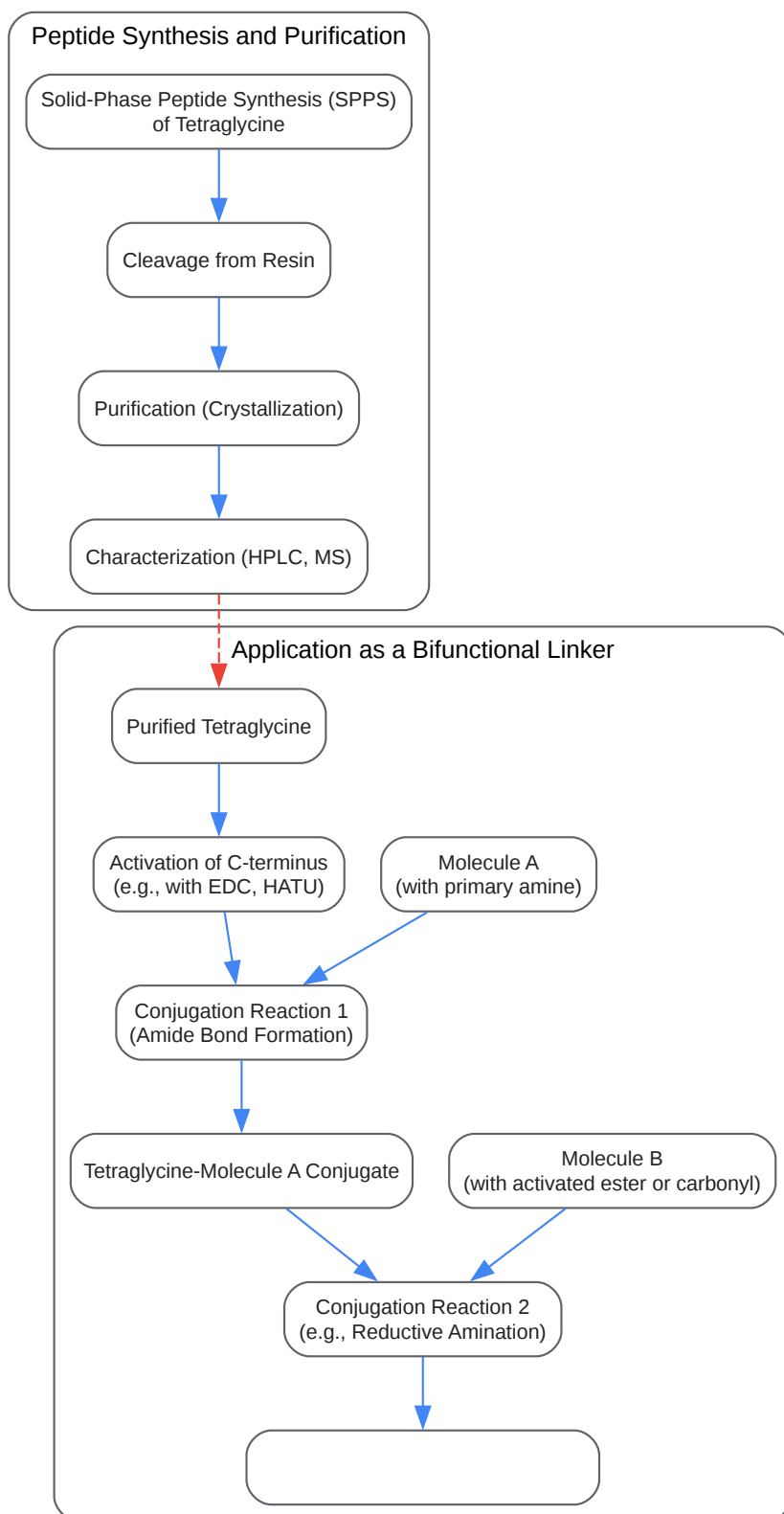
An in vivo study in male Sprague-Dawley rats demonstrated the distribution of **tetraglycine** following intravenous injection. The protocol involved:

- Animal Model: Male Sprague-Dawley rats (270-300 g).
- Dosage: 1.0 μmol glycine/g body weight (equivalent to 246.22 mg/kg of **tetraglycine**).
- Administration: Intravenous injection over a 30-second period.

- Observation: Five minutes post-injection, an accumulation of diglycine, triglycine, and **tetraglycine** was observed in the kidney, suggesting rapid metabolism and renal clearance.
[\[2\]](#)[\[3\]](#)

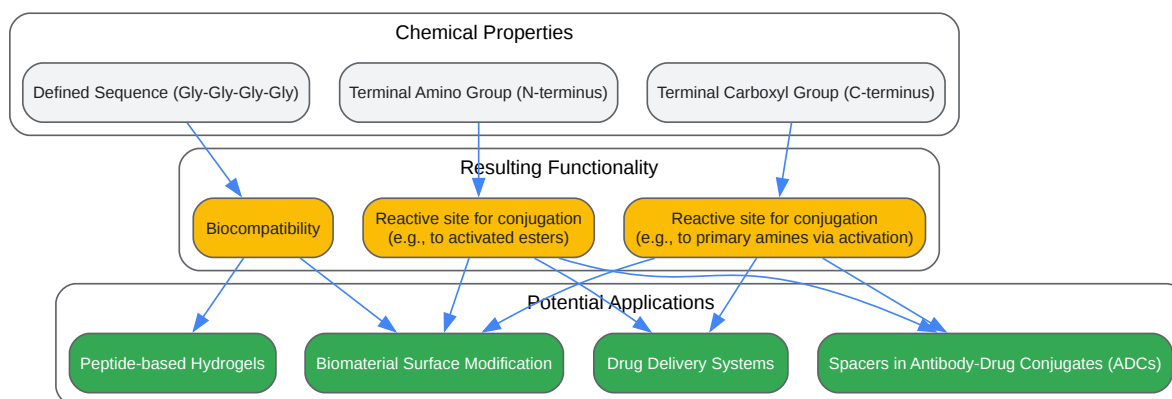
Visualizing Experimental Workflows

The following diagrams illustrate key concepts and workflows related to the application of **tetraglycine**.



[Click to download full resolution via product page](#)

Workflow for **Tetraglycine** Synthesis and Use as a Linker.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. US3013074A - Tetracycline purification process - Google Patents [patents.google.com]
- 2. US2929837A - Method of purifying tetracycline - Google Patents [patents.google.com]
- 3. Thyroid adaptation to chronic tetraglycine hydroperiodide water purification tablet use - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. iris.cnr.it [iris.cnr.it]
- 5. A Robust Platform for the Synthesis of New Tetracycline Antibiotics - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Portable water purification - Wikipedia [en.wikipedia.org]
- 7. Khan Academy [khanacademy.org]

- To cite this document: BenchChem. [An In-depth Technical Guide to Tetraglycine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346897#tetraglycine-cas-number-and-chemical-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com